

GsMTx-4: A Comparative Guide to its Ion Channel Activity at High Concentrations

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: GsMTx-4
Cat. No.: B15852505

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

GsMTx-4, a peptide toxin isolated from the venom of the tarantula *Grammostola spatulata*, is a well-established and selective inhibitor of cationic mechanosensitive ion channels, particularly members of the Piezo and some Transient Receptor Potential (TRP) channel families.^{[1][2][3][4]} Its unique mechanism of action, which involves modifying the lipid bilayer surrounding the channel rather than direct pore blockage, has made it an invaluable tool for studying mechanotransduction in various physiological and pathological processes. However, as with many pharmacological agents, the selectivity of **GsMTx-4** is concentration-dependent. At higher concentrations, its effects can extend to other ion channels, a critical consideration for researchers designing experiments and for professionals in drug development assessing potential off-target effects.

This guide provides a comparative overview of **GsMTx-4**'s effects on various ion channels at high concentrations, supported by available experimental data. We will delve into its activity on both its primary targets and known off-target channels, present quantitative data in a clear

tabular format, and provide a detailed experimental protocol for assessing its ion channel activity.

Comparative Analysis of GsMTx-4 Activity

While highly potent and selective for mechanosensitive channels at nanomolar to low micromolar concentrations, the activity of **GsMTx-4** at higher concentrations reveals a broader spectrum of ion channel modulation.

Primary Targets: Mechanosensitive Channels

GsMTx-4 exhibits high affinity for Piezo1 and Piezo2 channels, its primary targets. Inhibition is typically observed in the nanomolar to low micromolar range.

- Piezo1: **GsMTx-4** inhibits Piezo1 channels with a K_d of approximately 630 nM.[5] At a concentration of 5 μ M, **GsMTx-4** has been shown to block 92% of Piezo1-mediated currents.[5]
- Piezo2: D-**GsMTx-4**, the D-enantiomer of the toxin, effectively inhibits Piezo2 channels. A concentration of 5 μ M D-**GsMTx-4** inhibits approximately 80% of mechanosensitive currents in QGP-1 cells, which endogenously express Piezo2, while 10 μ M results in a complete block.[6]
- TRPC1 & TRPC6: These channels are also considered primary targets of **GsMTx-4**. A concentration of 5 μ M **GsMTx-4** has been shown to inhibit TRPC1.[2] It is also reported to inhibit TRPC6.[4]

Off-Target Effects at High Concentrations

As the concentration of **GsMTx-4** increases into the micromolar range, its inhibitory or modulatory effects can be observed on a wider array of ion channels.

- Voltage-Gated Ion Channels: At concentrations in the range of 10-50 μ M, the L-enantiomer of **GsMTx-4** has been reported to affect various voltage-gated channels. However, specific IC_{50} values for individual subtypes of voltage-gated sodium (Nav) and calcium (Cav) channels are not well-documented in publicly available literature. Some studies indicate that **GsMTx-4** does not affect voltage-gated channels in rat astrocytes or the action potential of

rabbit atrial myocytes at lower concentrations, suggesting that these off-target effects are indeed a high-concentration phenomenon.[2]

- Potassium Channels: The effects of **GsMTx-4** on potassium channels are complex and subtype-dependent.
 - TREK-1: In contrast to its inhibitory action on cationic mechanosensitive channels, **GsMTx-4** potentiates the activity of the K⁺ selective TREK-1 channel.[1][3]
 - Stretch-Activated Big Potassium (SAKcaC) Channel: **GsMTx-4** inhibits this cardiac mechanosensitive BK channel in a dose-dependent manner. At a holding potential of -80 mV, 50 nM **GsMTx-4** decreases the open probability (Po) by approximately 36%, while 100 nM leads to a more significant reduction of about 81%.[1] Interestingly, at a more depolarized potential of +50 mV, a higher concentration of 500 nM **GsMTx-4** results in incomplete inhibition, indicating a voltage-dependent effect.[1]
- Prokaryotic Mechanosensitive Channels (MscS and MscK): **GsMTx-4** exhibits a biphasic effect on these channels in E. coli spheroplasts. At lower concentrations (2 and 4 μM), it inhibits channel gating. Conversely, at higher concentrations (12 and 20 μM), it facilitates channel opening.

Data Presentation

Ion Channel	GsMTx-4 Concentrati on	Effect	Quantitative Data	Cell Type	Reference(s)
Primary Targets					
Piezo1	630 nM (Kd)	Inhibition	Kd ≈ 630 nM	Astrocytes	[5]
5 μM	Inhibition	92% block	Astrocytes	[5]	
Piezo2	5 μM (D- enantiomer)	Inhibition	~80% inhibition	QGP-1 cells	[6]
10 μM (D- enantiomer)	Inhibition	100% block	QGP-1 cells	[6]	
TRPC1	5 μM	Inhibition	Not specified	Not specified	[2]
TRPC6	Not specified	Inhibition	Not specified	Not specified	[4]
Off-Target Channels					
Various Voltage- Gated Channels	10 - 50 μM	Inhibition	IC50 in the range of 10- 50 μM	Not specified	[2]
TREK-1	Not specified	Potentiation	Not specified	HEK cells	[1][3]
SAKcaC (cardiac BK)	50 nM	Inhibition	~36% decrease in Po	Chick ventricular myocytes	[1]
100 nM	Inhibition	~81% decrease in Po	Chick ventricular myocytes	[1]	
500 nM (at +50 mV)	Incomplete Inhibition	Voltage- dependent	Chick ventricular myocytes	[1]	

MscS and MscK (prokaryotic)	2 μ M, 4 μ M	Inhibition	Decrease in pressure sensitivity	E. coli spheroplasts
12 μ M, 20 μ M	Potentiation	Increase in pressure sensitivity	E. coli spheroplasts	

Experimental Protocols

The following is a generalized protocol for assessing the effect of **GsMTx-4** on ion channels using patch-clamp electrophysiology. Specific parameters will need to be optimized for the ion channel and cell type under investigation.

Whole-Cell Patch-Clamp Electrophysiology

This technique allows for the recording of ionic currents across the entire cell membrane.

1. Cell Preparation:

- Culture cells expressing the ion channel of interest on glass coverslips.
- On the day of recording, transfer a coverslip to a recording chamber on the stage of an inverted microscope.
- Continuously perfuse the chamber with an appropriate extracellular (bath) solution.

2. Pipette Preparation:

- Pull patch pipettes from borosilicate glass capillaries to a resistance of 2-5 M Ω when filled with intracellular (pipette) solution.
- The composition of the intracellular and extracellular solutions should be tailored to isolate the specific ionic current being studied.

3. Recording:

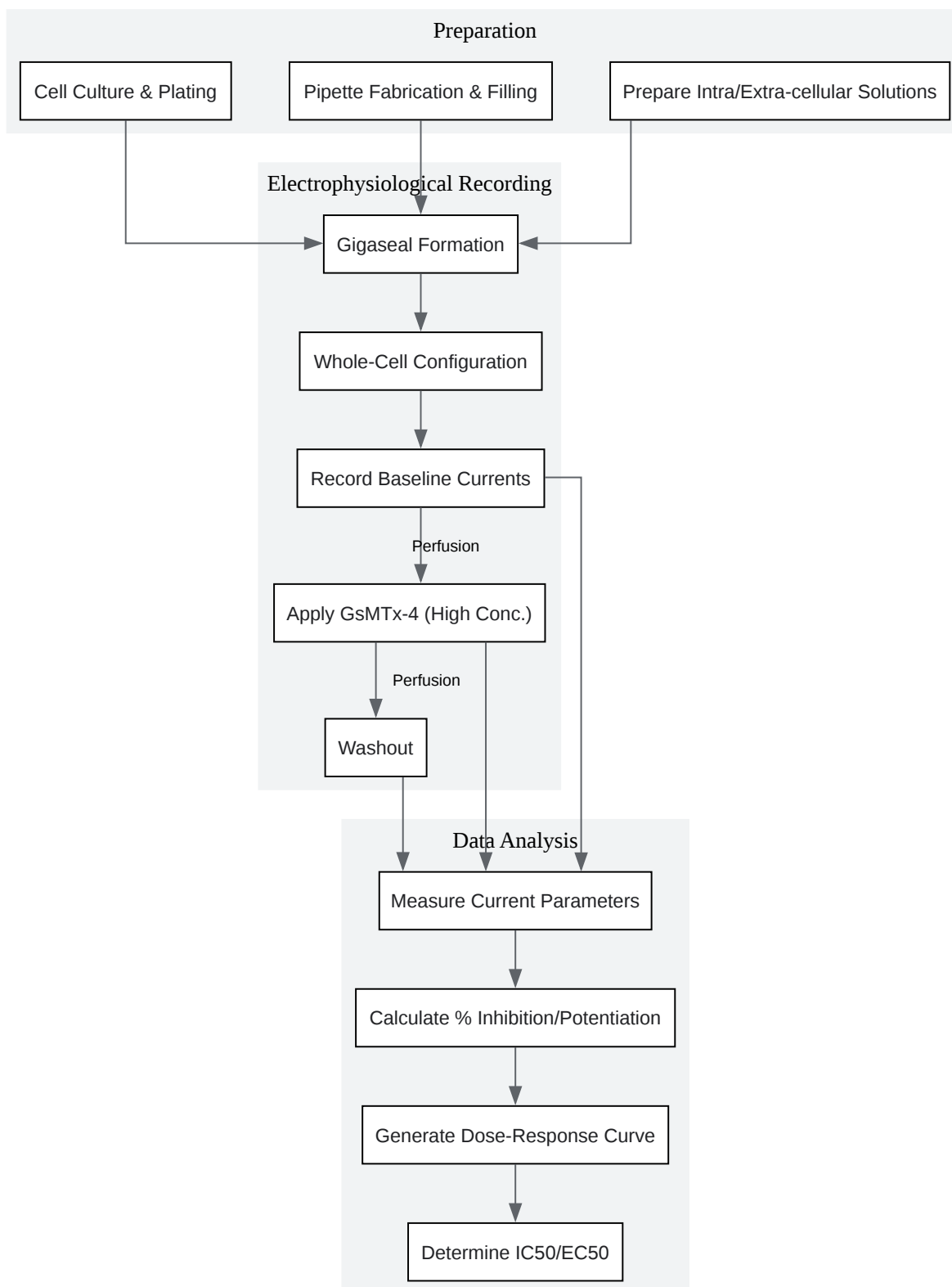
- Obtain a gigaohm seal between the patch pipette and the cell membrane.
- Rupture the cell membrane under the pipette tip to achieve the whole-cell configuration.
- Clamp the cell at a holding potential appropriate for the ion channel being studied.
- Apply voltage protocols (e.g., voltage steps or ramps) to elicit ion channel currents.

- Record baseline currents in the absence of **GsMTx-4**.
- Perfuse the recording chamber with the extracellular solution containing the desired concentration of **GsMTx-4** and record the currents.
- To determine the concentration-response relationship, apply a range of **GsMTx-4** concentrations.
- Wash out the **GsMTx-4** to observe the reversibility of its effect.

4. Data Analysis:

- Measure the peak current amplitude, current density, and/or other relevant parameters.
- Calculate the percentage of inhibition or potentiation at each **GsMTx-4** concentration.
- Fit the concentration-response data to the Hill equation to determine the IC₅₀ or EC₅₀ value.

Mandatory Visualization



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The neuropeptide GsMTx4 inhibits a mechanosensitive BK channel through the voltage-dependent modification specific to mechano-gating - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Mechanosensitive Ion Channels and the Peptide Inhibitor GsMTx-4: History, Properties, Mechanisms and Pharmacology - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. GsMTx4: Mechanism of Inhibiting Mechanosensitive Ion Channels - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. GsMTx4 | TRPC Channels | Tocris Bioscience [[tocris.com](https://www.tocris.com/)]
- 5. Mechanism-specific assay design facilitates the discovery of Nav1.7-selective inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. The voltage-gated sodium channel inhibitor, 4,9-anhydrotetrodotoxin, blocks human Nav1.1 in addition to Nav1.6 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [GsMTx-4: A Comparative Guide to its Ion Channel Activity at High Concentrations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15852505/docs#gsmtx-4-a-comparative-guide-to-its-ion-channel-activity-at-high-concentrations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)